

# Unveiling Sofosbuvir Impurity N: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Sofosbuvir impurity N

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Sofosbuvir impurity N**, a known diastereomer of the hepatitis C virus (HCV) polymerase inhibitor, Sofosbuvir. This document elucidates its chemical structure, properties, and plausible synthetic and analytical methodologies, serving as a vital resource for professionals in drug development and quality control.

## Chemical Identity and Structure of Sofosbuvir Impurity N

**Sofosbuvir impurity N** is a diastereomer of Sofosbuvir, differing in the stereochemistry at the alanine methyl ester chiral center. The International Union of Pure and Applied Chemistry (IUPAC) name for this impurity is (2S)-methyl 2-((((2R,3R,4R,5R)-5-(2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)-4-fluoro-3-hydroxy-4-methyltetrahydrofuran-2-yl)methoxy)(phenoxy)phosphoryl)amino)propanoate.<sup>[1][2]</sup>

The key structural difference lies in the configuration of the amino acid moiety. While Sofosbuvir contains the L-alanine (S-configuration) isopropyl ester, impurity N is understood to

be the corresponding methyl ester derivative. It is crucial to note that various vendors also refer to a diastereomer with the CAS number 1394157-34-6 as **Sofosbuvir impurity N**, which possesses a methyl ester instead of the isopropyl ester found in Sofosbuvir.<sup>[1][2][3][4][5]</sup>

Chemical Structure:

Figure 1: 2D representation of the core phosphoramidate structure of **Sofosbuvir Impurity N**.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Sofosbuvir impurity N**, facilitating easy comparison and reference.

| Property          | Value                                                                                                                                                                     | Reference(s)         |
|-------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------|----------------------|
| CAS Number        | 1394157-34-6                                                                                                                                                              | <sup>[1][4][5]</sup> |
| Molecular Formula | C20H25FN3O9P                                                                                                                                                              | <sup>[1][4]</sup>    |
| Molecular Weight  | 501.40 g/mol                                                                                                                                                              | <sup>[1][4]</sup>    |
| IUPAC Name        | (2S)-methyl 2-((((((2R,3R,4R,5R)-5-(2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)-4-fluoro-3-hydroxy-4-methyltetrahydrofuran-2-yl)methoxy)(phenoxy)phosphoryl)amino)propanoate | <sup>[1][2]</sup>    |
| Canonical SMILES  | <chem>CC(C(=O)OC)NP(=O)(OCC1C(C(C(O1)N2C=CC(=O)NC2=O)(C)F)O)OC3=CC=CC=C3</chem>                                                                                           |                      |

## Experimental Protocols

Detailed experimental protocols for the specific synthesis and characterization of **Sofosbuvir impurity N** are not extensively published in peer-reviewed literature. However, based on the

known synthetic routes for Sofosbuvir and its diastereomers, a plausible methodology can be outlined.

## Plausible Synthetic Protocol

The synthesis of Sofosbuvir and its diastereomers typically involves the coupling of a protected 2'-deoxy-2'-fluoro-2'-C-methyluridine nucleoside with a suitably activated phosphoramidate reagent. The diastereomeric impurities, including impurity N, can arise from this coupling step if the phosphoramidate reagent is not stereochemically pure or if the reaction conditions do not favor high diastereoselectivity.

Reaction Scheme:

- **Step 1: Preparation of the Phosphoramidate Reagent:** L-alanine methyl ester is reacted with phenyl dichlorophosphate in the presence of a suitable base (e.g., triethylamine) to form the corresponding phosphoramidate monochloride. This intermediate is typically a mixture of diastereomers at the phosphorus center.
- **Step 2: Coupling with the Nucleoside:** The protected 2'-deoxy-2'-fluoro-2'-C-methyluridine is coupled with the phosphoramidate reagent from Step 1 in the presence of a coupling agent (e.g., N-methylimidazole) or a Grignard reagent (e.g., tert-butylmagnesium chloride) to form the phosphoramidate linkage. This reaction yields a mixture of diastereomers, including Sofosbuvir and **Sofosbuvir impurity N**.
- **Step 3: Purification:** The diastereomeric mixture is then separated using chiral chromatography (e.g., chiral HPLC or SFC) to isolate the individual diastereomers, including **Sofosbuvir impurity N**.

## Characterization Methodology

The structural elucidation and confirmation of **Sofosbuvir impurity N** would involve a combination of spectroscopic and chromatographic techniques.

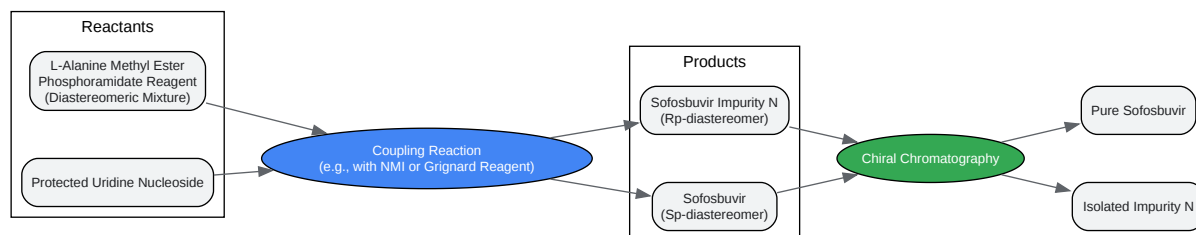
- **High-Performance Liquid Chromatography (HPLC):** A reversed-phase HPLC method with a suitable C18 column can be developed to separate **Sofosbuvir impurity N** from Sofosbuvir and other related substances. The method would typically use a mobile phase consisting of a mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic

solvent (e.g., acetonitrile or methanol) in a gradient elution mode. UV detection at an appropriate wavelength (e.g., 260 nm) would be employed.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS), such as ESI-TOF or Esi-Orbitrap, would be used to confirm the molecular formula of the impurity by providing an accurate mass measurement. Tandem mass spectrometry (MS/MS) would be employed to study the fragmentation pattern, which can help in confirming the structure of the different parts of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: Would provide information about the number and types of protons and their connectivity. Key signals would include those for the methyl ester, the alanine moiety, the sugar ring, the uracil base, and the phenyl group.
  - $^{13}\text{C}$  NMR: Would provide information about the carbon skeleton of the molecule.
  - $^{19}\text{F}$  NMR: Would show a characteristic signal for the fluorine atom on the sugar moiety.
  - $^{31}\text{P}$  NMR: Would show a signal corresponding to the phosphorus atom in the phosphoramidate linkage, and its chemical shift can sometimes provide clues about the stereochemistry at the phosphorus center.
  - 2D NMR (COSY, HSQC, HMBC): These experiments would be crucial for establishing the complete connectivity of the molecule and confirming the assignment of all proton and carbon signals.

## Visualization of the Synthetic Pathway

The following diagram illustrates the key step in the synthesis of Sofosbuvir that can lead to the formation of diastereomeric impurities like impurity N.



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